

Application Notes and Protocols for 1-[(4-Tert-butylphenyl)sulfonyl]piperazine

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Compound of Interest

Compound Name: 1-[(4-Tert-butylphenyl)sulfonyl]piperazine

Cat. No.: B1272876

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Abstract

1-[(4-Tert-butylphenyl)sulfonyl]piperazine is a research chemical available for investigational use. Currently, there is limited specific information in peer-reviewed literature detailing its biological activity, mechanism of action, or established applications. These application notes aim to provide a summary of its known physicochemical properties and safety information. Furthermore, by examining the broader therapeutic and research applications of structurally related piperazine and sulfonamide compounds, we propose potential areas of investigation and provide generalized protocols for the initial screening of this compound.

Physicochemical Properties

1-[(4-Tert-butylphenyl)sulfonyl]piperazine is a solid organic compound.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	379244-68-5	[2]
Molecular Formula	C ₁₄ H ₂₂ N ₂ O ₂ S	[2]
Molecular Weight	282.40 g/mol	[2]
Appearance	Solid	[1]
Purity	≥95% (commercially available)	[1]
Solubility	Soluble in water and ethylene glycol, poorly soluble in diethyl ether.	[3]
Storage	Store at 2-8°C, sealed in a dry environment.	[2]

Safety and Handling

This compound should be handled by trained professionals in a laboratory setting. Adherence to standard safety protocols is essential.

- Hazard Statements: May cause skin irritation, serious eye damage, and respiratory irritation.
[\[2\]](#)
- Precautionary Measures: Use personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[\[4\]](#) Handle in a well-ventilated area or with local exhaust ventilation.[\[5\]](#) Avoid breathing dust.[\[4\]](#) Wash hands thoroughly after handling.[\[4\]](#)
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[4\]](#)
 - Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[6\]](#)

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[6]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[4]

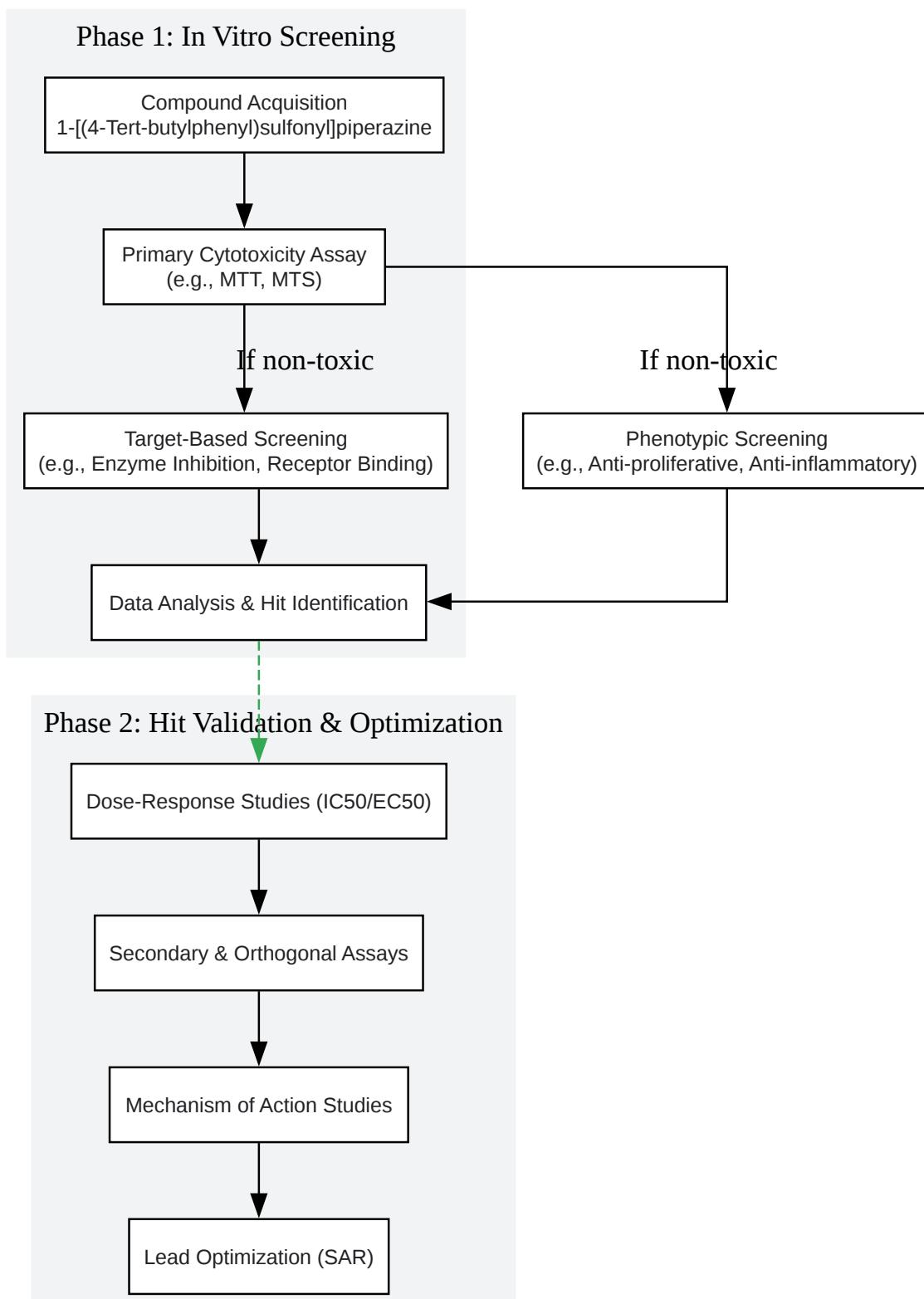
For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[4][5][6][7][8]

Potential Research Applications (Hypothesized)

While specific data for **1-[(4-Tert-butylphenyl)sulfonyl]piperazine** is lacking, the core chemical scaffolds—piperazine and sulfonamide—are present in a wide range of biologically active molecules. This suggests potential, yet unproven, areas for investigation.

- Neuroscience: Piperazine derivatives are well-known for their central nervous system (CNS) activity, with applications as anxiolytics, antidepressants, and antipsychotics.[9][10] Some act on serotonergic, dopaminergic, and adrenergic pathways.[11]
- Oncology: Sulfonamide and piperazine moieties are found in various anticancer agents.[12] For instance, some piperazine-containing compounds have been investigated as inhibitors of protein-protein interactions, such as S100A2–p53, in pancreatic cancer models.[12]
- Infectious Diseases: The piperazine ring is a key component of some antibacterial and anthelmintic drugs.[13][14][15] For example, certain piperazine-containing benzothiazinones act as inhibitors of DprE1 in *Mycobacterium tuberculosis*.[13]
- Enzyme Inhibition: Benzenesulfonamide-piperazine hybrids have been studied for their inhibitory effects on enzymes like acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and tyrosinase.[16]

The following diagram illustrates a general workflow for the initial screening of a novel research chemical like **1-[(4-Tert-butylphenyl)sulfonyl]piperazine**.



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Initial screening workflow for a novel research chemical.

General Experimental Protocols

The following is a generalized protocol for a preliminary cell viability assay, a common first step in evaluating the biological effect of a new compound.

Protocol: MTT Cell Viability Assay

This protocol is a starting point and should be optimized for specific cell lines and experimental conditions.

Objective: To determine the cytotoxic effect of **1-[(4-Tert-butylphenyl)sulfonyl]piperazine** on a selected cell line.

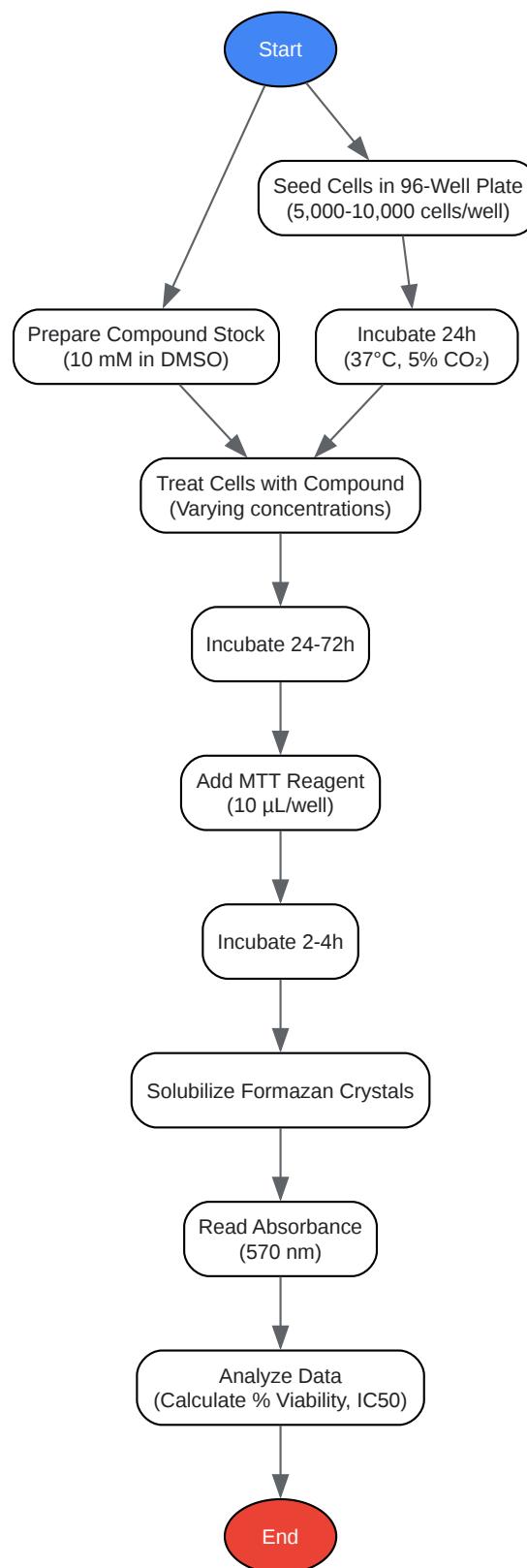
Materials:

- **1-[(4-Tert-butylphenyl)sulfonyl]piperazine**
- Dimethyl sulfoxide (DMSO, sterile)
- Mammalian cell line (e.g., HeLa, HEK293)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-Buffered Saline (PBS), sterile
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well cell culture plates
- Multichannel pipette
- Plate reader (570 nm absorbance)

Procedure:

- Compound Preparation: Prepare a 10 mM stock solution of **1-[(4-Tert-butylphenyl)sulfonyl]piperazine** in sterile DMSO. Further dilute the stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 50, 100 μ M). Ensure the final DMSO concentration in all wells is \leq 0.5%.
- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment: After 24 hours, remove the medium and add 100 μ L of medium containing the various concentrations of the test compound. Include "vehicle control" wells (medium with the same final concentration of DMSO) and "untreated control" wells.
- Incubation: Incubate the plate for 24-72 hours (time to be optimized) at 37°C in a 5% CO₂ incubator.
- MTT Addition: Add 10 μ L of MTT solution (5 mg/mL) to each well and incubate for 2-4 hours at 37°C. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the medium and add 100 μ L of solubilization buffer to each well to dissolve the formazan crystals. Gently pipette to ensure complete dissolution.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to the vehicle control:
 - % Viability = (Absorbance_treated / Absorbance_vehicle_control) * 100
 - Plot the % viability against the compound concentration to generate a dose-response curve and determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

The following diagram outlines the workflow for this specific assay.



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Workflow for the MTT cell viability assay.

Conclusion

1-[(4-Tert-butylphenyl)sulfonyl]piperazine is a research chemical with potential for investigation in various fields, suggested by its core chemical structures. The information provided here serves as a foundational guide for researchers. All investigations should begin with rigorous safety assessments and small-scale screening assays to determine its biological profile.

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